

In-Depth Technical Guide: Physicochemical Properties of Fmoc-His(Bzl)-OH

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Fmoc-His(Bzl)-OH**

Cat. No.: **B1339981**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of the fundamental physicochemical properties of N α -Fmoc-N(im)-benzyl-L-histidine, commonly abbreviated as **Fmoc-His(Bzl)-OH**. This amino acid derivative is a critical reagent in solid-phase peptide synthesis (SPPS), particularly for the introduction of a histidine residue with a benzyl-protected imidazole side chain. The fluorenylmethyloxycarbonyl (Fmoc) protecting group on the alpha-amino group allows for a base-labile deprotection strategy, which is orthogonal to the acid-labile cleavage of the final peptide from the resin and the removal of many side-chain protecting groups.

Physicochemical Data

The essential quantitative data for **Fmoc-His(Bzl)-OH** are summarized in the table below, providing a clear reference for researchers.

Property	Value
Molecular Formula	C28H25N3O4 ^{[1][2][3]}
Molecular Weight	467.52 g/mol ^{[1][2][4][5]}
CAS Number	84030-19-3 ^[4]
EC Number	281-790-6

Experimental Protocols

The determination of the molecular weight and formula of **Fmoc-His(Bzl)-OH** is typically achieved through standard analytical techniques in organic chemistry.

1. Mass Spectrometry for Molecular Weight Determination:

- Methodology: High-resolution mass spectrometry (HRMS), often utilizing techniques like Electrospray Ionization (ESI) or Matrix-Assisted Laser Desorption/Ionization (MALDI), is employed to determine the accurate mass of the molecule.
- Sample Preparation: A dilute solution of **Fmoc-His(Bzl)-OH** is prepared in a suitable solvent, such as acetonitrile or methanol, often with the addition of a small amount of formic acid to promote ionization.
- Analysis: The sample is introduced into the mass spectrometer, where it is ionized. The mass-to-charge ratio (m/z) of the resulting ions is measured with high precision. The molecular weight is then calculated from the observed m/z value of the protonated molecule $[M+H]^+$.

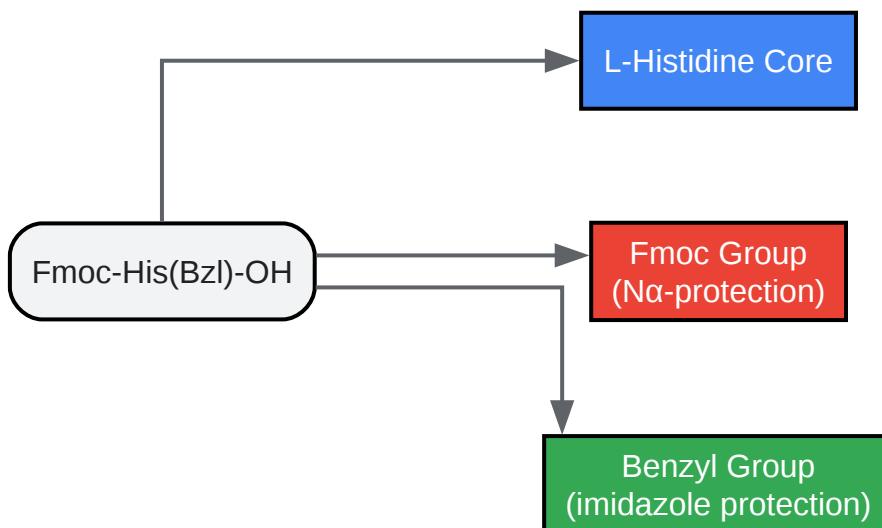
2. Elemental Analysis for Molecular Formula Confirmation:

- Methodology: Combustion analysis is used to determine the elemental composition (carbon, hydrogen, and nitrogen) of the compound.
- Sample Preparation: A precisely weighed sample of pure **Fmoc-His(Bzl)-OH** is subjected to complete combustion in an oxygen atmosphere.
- Analysis: The resulting combustion products (CO_2 , H_2O , and N_2) are quantitatively measured. The percentages of C, H, and N in the sample are calculated from these measurements. The empirical formula is derived from these percentages, and in conjunction with the molecular weight from mass spectrometry, the molecular formula is confirmed.

Molecular Structure and Components

The structure of **Fmoc-His(Bzl)-OH** consists of three primary components: the histidine amino acid, the Fmoc protecting group, and the benzyl protecting group. The following diagram

illustrates the relationship between these components.



[Click to download full resolution via product page](#)

Caption: Molecular components of **Fmoc-His(Bzl)-OH**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Fmoc-his(bzl)-oh - CAS:84030-19-3 - Sunway Pharm Ltd [3wpharm.com]
- 2. FMOC-HIS(BZL)-OH | 84030-19-3 [chemicalbook.com]
- 3. 84030-19-3,FMOC-HIS(BZL)-OH [lookchemicals.com]
- 4. alfa-chemistry.com [alfa-chemistry.com]
- 5. Fmoc-His(Bzl)-OH = 98.0 HPLC 84030-19-3 [sigmaaldrich.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: Physicochemical Properties of Fmoc-His(Bzl)-OH]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1339981#fmoc-his-bzl-oh-molecular-weight-and-formula\]](https://www.benchchem.com/product/b1339981#fmoc-his-bzl-oh-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com